Technical Guide: Structure, Synthesis, and Applications of 5-Acetylfuran-2-boronic Acid

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*5-Acetylfuran-2-boronic acid*
CAS No.:	*1107580-77-7*
Cat. No.:	*B3033652*

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Executive Summary

5-Acetylfuran-2-boronic acid (CAS: 1107580-77-7) is a critical heterocyclic building block used primarily in medicinal chemistry and materials science. As a functionalized heteroaryl boronic acid, it serves as a versatile nucleophile in Suzuki-Miyaura cross-coupling reactions, enabling the introduction of the acetylfuran moiety into complex scaffolds.

This guide provides a comprehensive technical analysis of its physicochemical properties, synthetic pathways, stability challenges (specifically protodeboronation), and application protocols. It is designed for researchers requiring high-fidelity data for experimental design and process optimization.

Chemical Identity & Structural Analysis[1][2]

Nomenclature and Identifiers

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Property	Detail
IUPAC Name	(5-Acetylfuran-2-yl)boronic acid
Common Name	5-Acetyl-2-furanboronic acid
CAS Registry Number	1107580-77-7
Molecular Formula	$C_6H_7BO_4$
SMILES	CC(=O)c1ccc(B(O)O)o1

Molecular Weight & Composition

The molecular weight is calculated based on standard atomic weights (

,

,

,

).

- Exact Mass: 154.0437 Da
- Average Molecular Weight:153.93 g/mol

Structural Features

The molecule consists of a furan ring substituted at the C2 and C5 positions.

- C2-Position (Boronic Acid): The

  group is an empty p-orbital electrophile, Lewis acidic, and the site of transmetallation in catalytic cycles.
- C5-Position (Acetyl Group): The electron-withdrawing acetyl group (

) deactivates the furan ring towards electrophilic attack but stabilizes the boronic acid slightly against oxidation compared to electron-rich furans. However, it renders the C-B bond susceptible to base-catalyzed protodeboronation.

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Synthesis & Manufacturing Methodologies

Synthesis of **5-acetylfuran-2-boronic acid** requires strategic planning to avoid incompatibility between the ketone functionality and organometallic reagents. Two primary routes are established: Protection-Lithiation (Classical) and Palladium-Catalyzed Borylation (Modern).

Route A: Protection-Lithiation Strategy (Classical)

Direct lithiation of 2-acetylfuran is impossible due to the nucleophilic attack of alkyl lithiums on the carbonyl. A ketal protection strategy is required.

Workflow:

- Protection: 2-Acetylfuran is treated with ethylene glycol and acid catalyst (p-TsOH) to form the cyclic ketal (2-(2-methyl-1,3-dioxolan-2-yl)furan).
- Lithiation: The protected furan is treated with

  -Butyllithium (

  -BuLi) at -78°C. The ketal directs lithiation to the 5-position via coordination and inductive effects.
- Borylation: Triisopropyl borate (

) is added to the lithiated intermediate.
- Hydrolysis: Acidic workup (HCl) simultaneously cleaves the boronate ester and removes the ketal protecting group.

Route B: Miyaura Borylation (Modern)

This route avoids strong bases and cryogenic conditions, utilizing transition metal catalysis.

Workflow:

- Precursor: Start with 5-chloro-2-acetylfuran or 5-bromo-2-acetylfuran.
- Catalysis: React with bis(pinacolato)diboron (

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) using a Pd catalyst (e.g.,

) and a mild base (

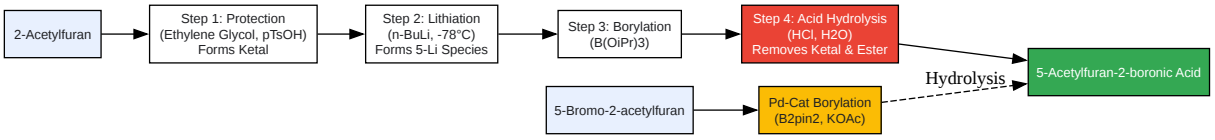
) in dioxane at 80-100°C.

- Hydrolysis: The resulting pinacol ester can be used directly or hydrolyzed to the free acid using

  /

  .

Visual Synthesis Workflow



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Caption: Comparative synthetic pathways. Top: Classical protection/lithiation route. Bottom: Palladium-catalyzed borylation.

Reactivity & Applications

Suzuki-Miyaura Cross-Coupling

The primary application is the formation of

bonds. The furan ring is electronically distinct (

-excessive), which influences the transmetallation rate.

- Mechanism: The boronic acid reacts with a base (e.g.,

) to form a boronate "ate" complex

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. This species is more nucleophilic and undergoes transmetallation with the Oxidative Addition Complex (

).

- Challenge: 2-Heteroaryl boronic acids are prone to protodeboronation (loss of the boron group) under basic conditions, especially at high temperatures.

Protodeboronation: The Stability Criticality

5-Acetylfuran-2-boronic acid is susceptible to hydrolytic cleavage of the C-B bond.

- Mechanism: Base-catalyzed attack of water on the boron atom forms a boronate anion. The heteroatom (oxygen in furan) can stabilize the negative charge developing at C2 during the cleavage step, leading to the formation of 2-acetylfuran (deboronated byproduct).
- Mitigation Strategy:
  - Use anhydrous bases (e.g.,

    ,

) in non-aqueous solvents.
  - Employ MIDA boronates or Trifluoroborates (

) for slow release of the active species.
  - Copper(I) additives (e.g., CuCl) can facilitate transmetallation at neutral pH (Liebeskind-Srogl type conditions).

Suzuki Coupling Mechanism Diagram

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Caption: Catalytic cycle of Suzuki coupling highlighting the entry point of the activated boronate species.

Characterization & Quality Control

To validate the identity of **5-acetylfuran-2-boronic acid**, the following spectroscopic signatures are expected.

Nuclear Magnetic Resonance (NMR)

- ^{1}H NMR (DMSO-d_6, 400 MHz):
  - ~2.45 ppm (3H, s,

    ): Distinct singlet for the acetyl methyl group.
  - ~7.20 - 7.50 ppm (2H, m, Furan H3/H4): Two doublets (or overlapping multiplets) representing the furan ring protons. The proton adjacent to the carbonyl (H4) is typically downfield.
  - ~8.50 - 9.00 ppm (2H, br s,

    ): Broad singlet for the hydroxyl protons, disappears with

    shake.
- ^{11}B NMR:
  - ~28-30 ppm: Characteristic broad peak for tricoordinate boronic acids.

Mass Spectrometry (MS)

- ESI-MS:
  - Positive mode may show

    or adducts with solvent.
  - Boron has two stable isotopes (

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and

) in a ~1:4 ratio. Look for the characteristic isotopic pattern (M and M-1 peaks).

Handling, Stability & Storage

Dehydration (Boroxine Formation)

Boronic acids exist in equilibrium with their cyclic trimeric anhydrides (boroxines).

- Observation: The melting point is often ill-defined because the compound dehydrates to the boroxine upon heating (often >100°C) before true melting occurs.
- Impact: This does not affect reactivity in aqueous coupling reactions, as the boroxine hydrolyzes back to the acid in situ.

Storage Protocols

- Temperature: Store at 2-8°C (Refrigerate).
- Atmosphere: Hygroscopic. Store under inert gas (Nitrogen/Argon) to prevent hydrolysis and oxidation.
- Container: Tightly sealed glass vials. Avoid long-term storage in protic solvents.

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- To cite this document: BenchChem. [Technical Guide: Structure, Synthesis, and Applications of 5-Acetylfuran-2-boronic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3033652/docs#technical-guide-structure-synthesis-and-applications-of-5-acetylfuran-2-boronic-acid]

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